

Caprazene: A Core Scaffold for Novel Antimycobacterial Agents

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Caprazamycins are a class of potent liponucleoside antibiotics first isolated from the culture broth of Streptomyces sp. MK730-62F2. These natural products have garnered significant attention within the scientific community due to their potent inhibitory activity against various bacterial species, most notably Mycobacterium tuberculosis. Central to the complex structure of caprazamycins is the unique diazepanone-containing core, **caprazene**. This technical guide provides a comprehensive overview of **caprazene**, its relationship to the parent caprazamycins, its chemical properties, and its potential as a scaffold for the development of novel antibacterial agents.

The Relationship Between Caprazene and Caprazamycins

Caprazamycins are complex natural products composed of a uridine moiety, a β-hydroxy fatty acid side chain, and a unique diazepanone ring system. **Caprazene** represents the core chemical scaffold of caprazamycins. It can be obtained in high yield through the acidic or alkaline degradation of the natural caprazamycin mixture (A-G).[1] While caprazamycins exhibit potent antibacterial activity, **caprazene** itself is devoid of such properties. However, the strategic chemical modification of the **caprazene** core has been shown to restore and even



enhance antibacterial efficacy, highlighting its importance as a versatile template for the design of novel semi-synthetic antibiotics.

Chemical Structure

The chemical structures of **caprazene** and the related core, caprazol, have been elucidated through spectroscopic analysis and total synthesis.

Caprazene:

- IUPAC Name: (2S)-2-[[(2S,3R,4S,5R)-5-(aminomethyl)-3,4-dihydroxyoxolan-2-yl]oxy-[(2S,3S,4R,5R)-5-(2,4-dioxopyrimidin-1-yl)-3,4-dihydroxyoxolan-2-yl]methyl]-1,4-dimethyl-3-oxo-2,7-dihydro-1,4-diazepine-5-carboxylic acid
- Molecular Formula: C22H31N5O12

Caprazol:

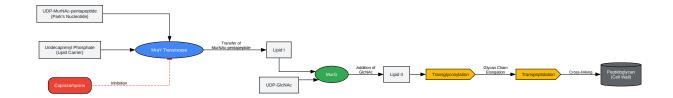
- IUPAC Name: (2S,5S,6S)-2-[(S)-[(2S,3R,4S,5R)-5-(aminomethyl)-3,4-dihydroxyoxolan-2-yl]oxy-[(2S,3S,4R,5R)-5-(2,4-dioxopyrimidin-1-yl)-3,4-dihydroxyoxolan-2-yl]methyl]-6-hydroxy-1,4-dimethyl-3-oxo-1,4-diazepane-5-carboxylic acid
- Molecular Formula: C22H33N5O13

Caprazol is another core component that can be derived from caprazamycin degradation and is closely related to **caprazene**, with the key difference being the saturation and hydroxylation of the diazepane ring.

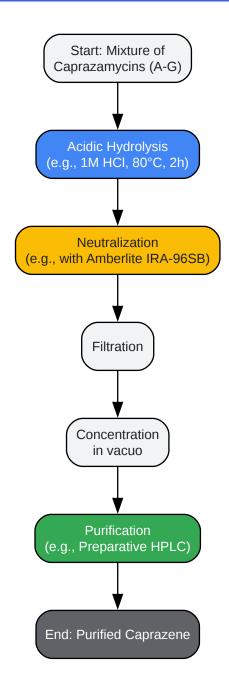
Mechanism of Action: Inhibition of Mray

Caprazamycins exert their antibacterial effect by targeting and inhibiting the enzyme phospho-N-acetylmuramyl-pentapeptide translocase (MraY). MraY is a crucial bacterial enzyme responsible for catalyzing the first membrane-bound step in the biosynthesis of peptidoglycan, an essential component of the bacterial cell wall. By inhibiting MraY, caprazamycins effectively block cell wall synthesis, leading to bacterial cell death. This mechanism of action is a validated target for antibacterial drug development, and the unique structure of the caprazamycin family offers a promising avenue for creating novel MraY inhibitors.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References





BENCH

- 1. files.core.ac.uk [files.core.ac.uk]
- To cite this document: BenchChem. [Caprazene: A Core Scaffold for Novel Antimycobacterial Agents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565595#caprazene-and-its-relationship-to-caprazamycins]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com